

Silanediol Salicylate: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: *Silanediol salicylate*

Cat. No.: *B12700885*

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Introduction

Silanediol salicylate is a compound utilized in the cosmetic and dermatological fields, recognized for its anti-inflammatory, skin-conditioning, and potential anti-aging properties.[1][2][3] It is an organic derivative of silicon, specifically an ester of salicylic acid and a silanediol.[4][5] This guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **silanediol salicylate**, intended for a scientific audience.

Chemical Structure and Identification

Silanediol salicylate is structurally defined by a salicylate moiety ester-linked to a dimethylsilanediol group.[4] The salicylate portion contributes to the anti-inflammatory effects, while the silanediol component is associated with skin regenerative properties.[3]

Table 1: Chemical Identification of **Silanediol Salicylate**

Identifier	Value
IUPAC Name	[hydroxy(dimethyl)silyl] 2-hydroxybenzoate
CAS Number	187939-06-6
Molecular Formula	C ₉ H ₁₂ O ₄ Si
Molecular Weight	212.27 g/mol
Synonyms	D.S.B. C, UNII-C054DF30K0

Physicochemical Properties

Silanediol salicylate is typically supplied as a clear, colorless to slightly pink or yellowish viscous liquid.^{[2][3]} It is characterized by its solubility in water.^[2] While detailed experimental data for properties such as melting point, boiling point, and pKa are not readily available in the public domain, some of its key physicochemical characteristics are summarized below.

Table 2: Physicochemical Properties of **Silanediol Salicylate**

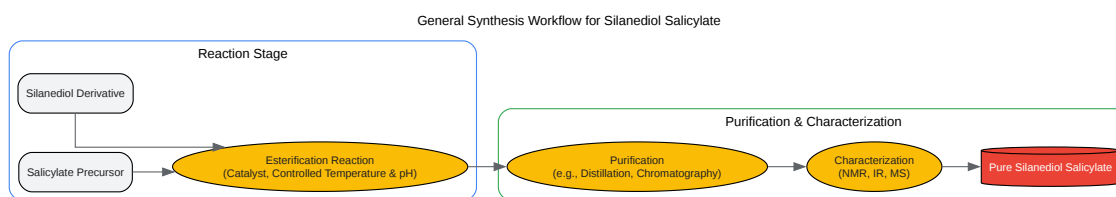
Property	Value
Appearance	Clear, colorless to slightly pink/yellowish viscous liquid ^{[2][3]}
Solubility	Water-soluble ^[2]
pH (in solution)	4.5 - 6.5 ^[2]
Flash Point	> 100°C ^[6]
Density	Approximately 1 g/cm ³ ^[6]

Synthesis and Characterization

Synthesis

The industrial synthesis of **silanediol salicylate** generally involves the reaction of a salicylate precursor with a silanediol or its derivative.^[3] This process is followed by a purification step to remove impurities and by-products.^[3] While specific, detailed protocols for the synthesis of

silanediol salicylate are proprietary, a general conceptual workflow is presented below. The synthesis of related silyl esters often involves the reaction of a silyl halide or alkoxide with the carboxylic acid or alcohol in the presence of a base or catalyst.



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Caption: General workflow for the synthesis of **silanediol salicylate**.

Characterization

The characterization of **silanediol salicylate** would typically involve standard analytical techniques to confirm its structure and purity.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR would be used to elucidate the arrangement of protons and carbon atoms, respectively. The spectra would be expected to show signals corresponding to the aromatic protons of the salicylate ring, the methyl groups attached to the silicon atom, and the hydroxyl protons.
- **Infrared (IR) Spectroscopy:** IR spectroscopy would identify the characteristic functional groups. Key absorptions would be expected for the O-H (hydroxyl), C=O (ester), and Si-O bonds.

- **Mass Spectrometry (MS):** Mass spectrometry would be used to determine the molecular weight and fragmentation pattern, confirming the molecular formula.

While specific spectra for **silanediol salicylate** are not publicly available, studies on similar salicylate esters provide reference data for the expected spectral features.^[7]

Biological Activity and Mechanism of Action

Silanediol salicylate is reported to possess several biological activities beneficial for skin health, including anti-inflammatory, antioxidant, and regenerative effects.^{[2][5]}

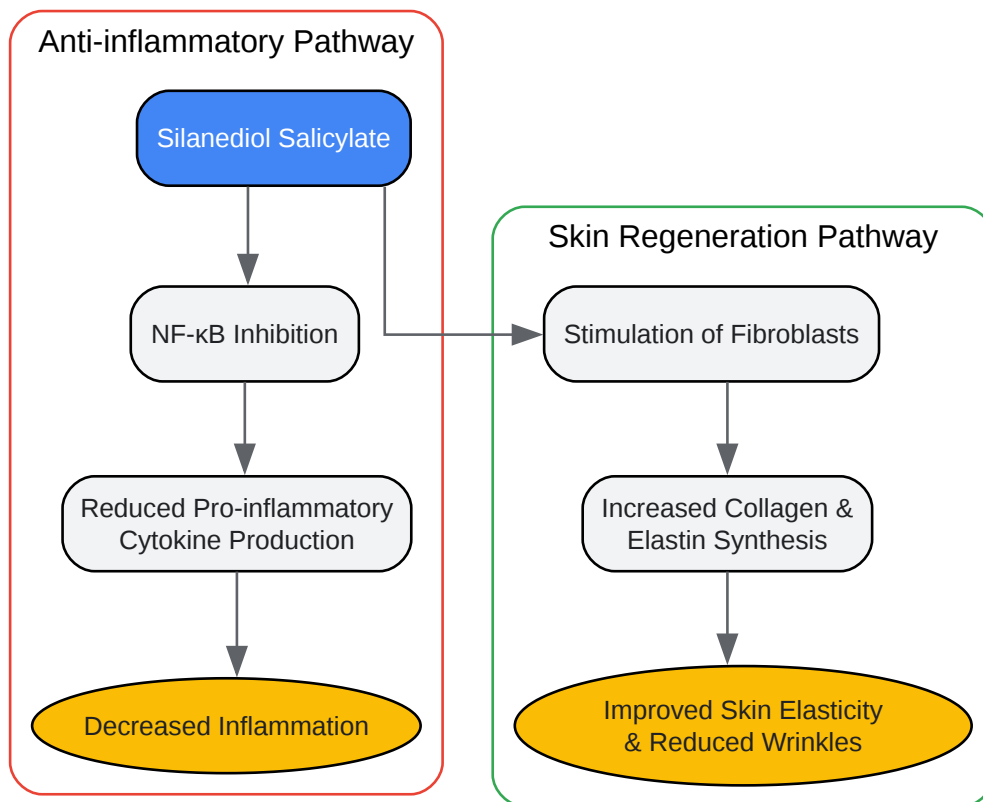
Anti-inflammatory and Soothing Effects

The salicylate moiety is a well-known non-steroidal anti-inflammatory drug (NSAID) that can inhibit the activity of cyclooxygenase (COX) enzymes, which are key in the synthesis of prostaglandins, mediators of inflammation. The anti-inflammatory properties of salicylates are also linked to the inhibition of the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway. By inhibiting NF- κ B, salicylates can reduce the expression of pro-inflammatory cytokines.

Skin Regeneration and Anti-Aging Properties

The silanediol component is believed to contribute to the regenerative properties of the molecule. Organic silicon compounds are known to play a role in the synthesis and organization of the extracellular matrix. **Silanediol salicylate** is reported to promote the growth of collagen and elastin fibers, which can enhance skin elasticity and reduce the appearance of fine lines and wrinkles.^[2] It is also suggested to improve communication between keratinocytes and fibroblasts.^[2]

Proposed Mechanism of Action of Silanediol Salicylate in Skin



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